

S 82-5455 and the Quest for Novel Antimalarials: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: S 82-5455

Cat. No.: B1680455

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

S 82-5455, a derivative of floxacrine, has been identified as a potent antimalarial agent, particularly effective against the blood stages of *Plasmodium berghei*. This technical guide synthesizes the available scientific information on **S 82-5455** and the broader class of floxacrine-related acridinedione derivatives. While research on specific derivatives of **S 82-5455** is not publicly available, this document provides a comprehensive overview of the parent compound, its known activities, and the general mechanism of action for this class of antimalarials, offering valuable insights for researchers in the field of drug discovery.

Core Compound: S 82-5455

S 82-5455 is chemically identified as 7-chloro-1-(4N-methylpiperazino-1N-imino)-10-hydroxy-1,2,3,4-tetrahydro-3-(4-trifluoromethylphenyl)-9(10H)-acridone.[1] It has demonstrated significant activity against drug-sensitive strains of *Plasmodium berghei* in both mice and rats. [1]

In Vivo Efficacy

The primary quantitative data available for **S 82-5455** comes from in vivo studies in a mouse model of malaria. The efficacy was determined using a "28-day test," a common method for assessing curative potential in preclinical antimalarial studies.

Parameter	Oral Administration (mg/kg)	Subcutaneous Administration (mg/kg)
Dosis Curativa Minima (x 5 days)	1.56	3.12
Dosis Tolerata Maxima (x 1 day)	400	400

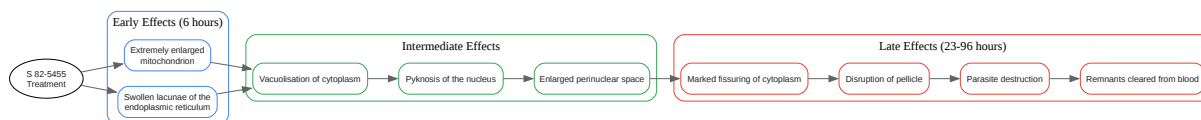
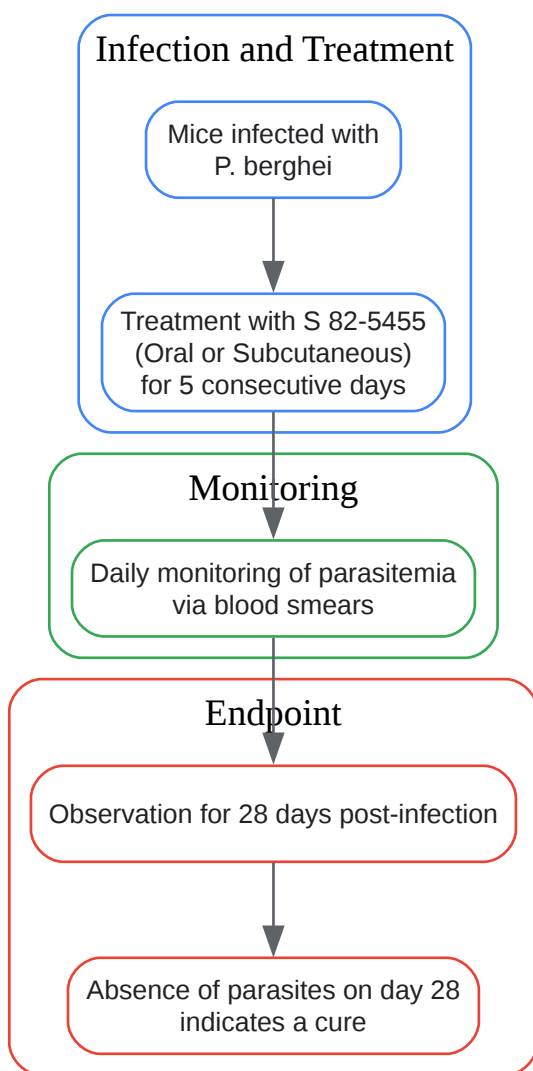
Table 1: In Vivo Efficacy of S 82-5455 against P. berghei in Mice.[\[1\]](#)

Experimental Protocols

While detailed, step-by-step experimental protocols for the synthesis and evaluation of **S 82-5455** are not available in the reviewed literature, the following outlines the general methodologies employed in the study of this and related compounds.

"28-Day Test" for In Vivo Efficacy

This test is a standard method for evaluating the curative efficacy of antimalarial compounds in rodent models.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Action of a new floxacrine derivative (S 82 5455) on asexual stages of Plasmodium berghei: a light and electron microscopical study - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [S 82-5455 and the Quest for Novel Antimalarials: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680455#s-82-5455-and-its-derivatives-in-drug-discovery]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com